

Solubility Profile of Colfosceril-d9 Palmitate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Colfosceril-d9 Palmitate

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This technical guide provides an in-depth overview of the solubility of **Colfosceril-d9 Palmitate** in various organic solvents. Due to the limited availability of direct solubility data for the deuterated form, this document leverages data from its non-deuterated counterpart, Colfosceril Palmitate (also known as dipalmitoylphosphatidylcholine or DPPC), as a close structural and chemical analogue. The solubility characteristics are anticipated to be nearly identical.

Quantitative Solubility Data

The solubility of Colfosceril Palmitate in a range of organic solvents at room temperature (22-23°C) is summarized in the table below. This data is crucial for the preparation of stock solutions, formulation development, and various in-vitro and in-vivo experimental setups.

Organic Solvent	Solubility (g/100 mL)	Solubility (mg/mL)	Temperature (°C)	Notes
Acetic Acid	4.0[1]	40	22-23[1]	
Ethanol	1.5[1]	15	22-23[1]	
Methanol	1.4[1]	14	22-23[1]	
Pyridine	1.1[1]	11	22-23[1]	
Ether	0.02[1]	0.2	22-23[1]	
Acetone	0.02[1]	0.2	22-23[1]	
Chloroform	Readily Soluble[1]	-	22-23[1]	Quantitative data not specified in the source.
Dimethyl Sulfoxide (DMSO)	Soluble[2]	-	Not Specified	Qualitative assessment.

Experimental Protocol: Determination of Solubility by Gravimetric Method

The following protocol outlines a standard gravimetric method for determining the saturation solubility of **Colfosceril-d9 Palmitate** in an organic solvent. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute in a known volume of that solution by weighing the dried residue.

Materials:

- **Colfosceril-d9 Palmitate**
- Organic solvent of interest (e.g., ethanol, chloroform)
- Analytical balance (accurate to at least 0.1 mg)
- Vials with screw caps

- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporation system (e.g., rotary evaporator or nitrogen stream)
- Oven or vacuum desiccator

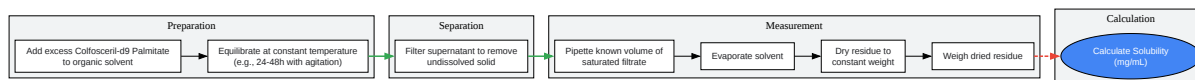
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Colfosceril-d9 Palmitate** to a vial containing a known volume of the organic solvent. The excess solid should be clearly visible.
 - Seal the vial and agitate it at a constant temperature (e.g., 25°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaker or magnetic stirrer can be used.
- Separation of Undissolved Solute:
 - Allow the vial to stand undisturbed at the constant temperature to let the excess solid settle.
 - Carefully filter the supernatant through a syringe filter compatible with the organic solvent to remove all undissolved particles. This step is critical to ensure only the dissolved solid is measured.
- Sample Collection and Weighing:
 - Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed, clean, and dry evaporation dish or vial.
 - Record the exact volume transferred.
- Solvent Evaporation:

- Evaporate the solvent from the dish under a gentle stream of nitrogen or using a rotary evaporator. Ensure the temperature is kept low to avoid degradation of the compound.
- Drying and Final Weighing:
 - Place the dish containing the dried residue in a vacuum desiccator or a low-temperature oven until a constant weight is achieved. This ensures all residual solvent is removed.
 - Allow the dish to cool to room temperature in a desiccator before weighing it on the analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Colfosceril-d9 Palmitate** by subtracting the initial weight of the empty dish from the final weight of the dish with the dried residue.
 - Determine the solubility by dividing the mass of the residue by the volume of the filtrate used. Express the result in mg/mL or g/100 mL.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Caption: Gravimetric method for solubility determination.

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References

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